

# Safe Disposal of 17(R)-Resolvin D4: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 17(R)-Resolvin D4

Cat. No.: B594243

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Ensuring the proper disposal of **17(R)-Resolvin D4** is critical for laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound safely. **17(R)-Resolvin D4** is typically supplied in a solution of ethanol, which dictates the primary disposal considerations due to its flammability.<sup>[1][2]</sup>

## Essential Safety and Hazard Information

**17(R)-Resolvin D4**, in its common formulation, is a solution containing a very small amount of the active compound in a high percentage of ethanol.<sup>[1]</sup> The primary hazards are associated with the solvent.

### Hazard Classification:

- **Flammable Liquid:** The ethanol solvent is highly flammable.<sup>[1]</sup> Keep away from heat, sparks, open flames, and hot surfaces.<sup>[1]</sup>
- **Eye Irritant:** Causes serious eye irritation.<sup>[1]</sup>

### Quantitative Hazard Data

The following table summarizes the key quantitative safety data, primarily related to the ethanol solvent.

Property	Value	Source
Flash Point	14.0°C (Closed Cup)	[3]
Autoignition Temperature	363.0°C	[3]
Lower Explosive Limit (LEL)	3.3% at 25.0°C	[3]
Upper Explosive Limit (UEL)	19.0% at 25.0°C	[3]
NFPA Ratings (Scale 0-4)	Health: 2, Fire: 3, Reactivity: 0	[1]
HMIS-Ratings (Scale 0-4)	Health: 2, Fire: 3, Reactivity: 0	[1]

## Detailed Disposal Protocol

This protocol outlines the step-by-step procedure for the safe disposal of **17(R)-Resolvin D4**. Adherence to institutional and local regulations for hazardous waste is mandatory.

Objective: To safely collect, store, and dispose of **17(R)-Resolvin D4** waste in compliance with safety regulations.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety glasses, flame-resistant lab coat, and chemical-resistant gloves.
- Designated hazardous waste container (compatible with flammable liquids, e.g., glass or polyethylene).
- Hazardous waste labels.
- Secondary containment bin.

Procedure:

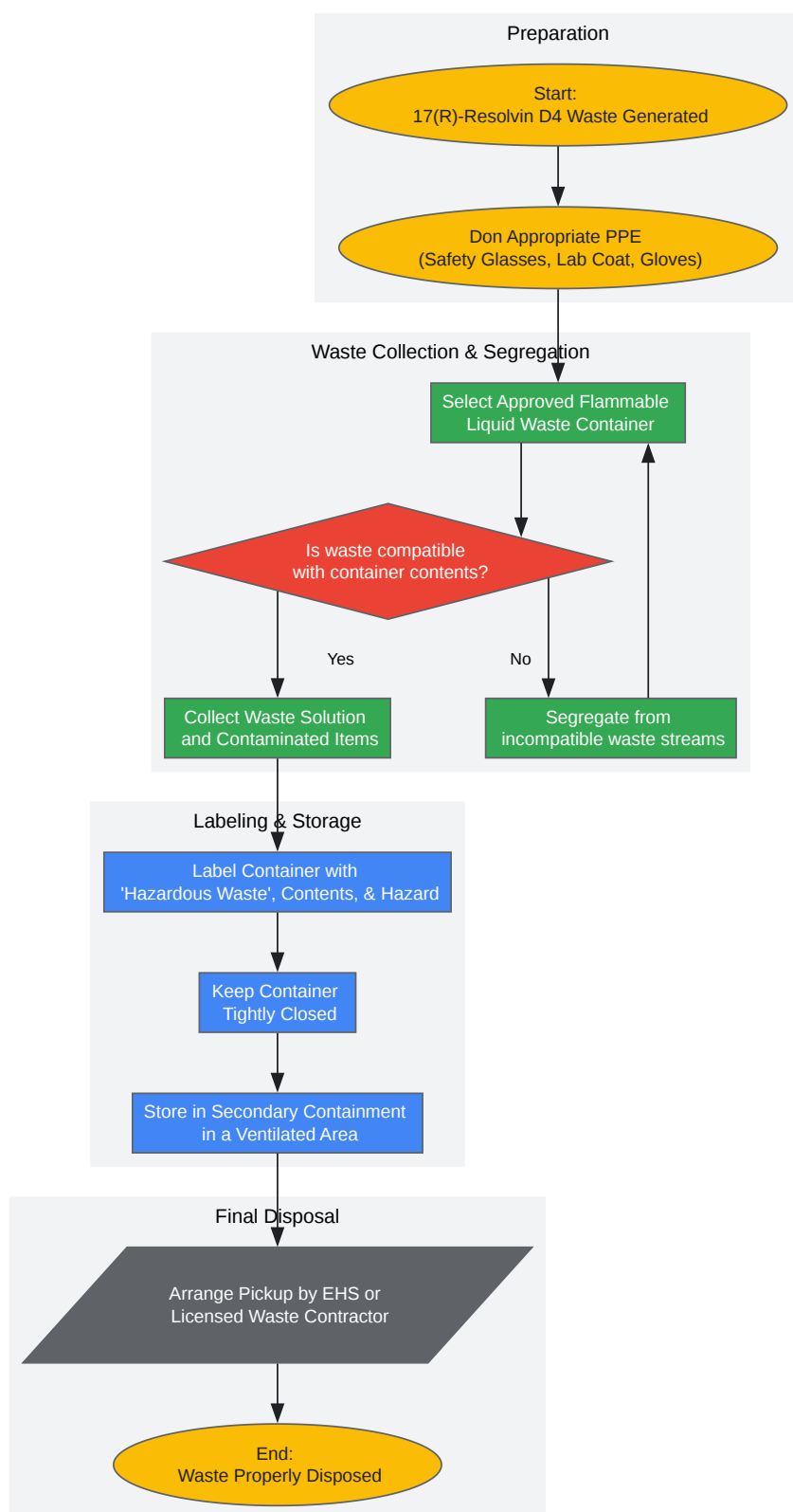
- Personnel Protection: Before handling, ensure you are wearing the appropriate PPE, including safety glasses, a lab coat, and gloves.[4]
- Waste Segregation:

- Designate a specific, properly labeled container for flammable liquid waste.[4]
- Do not mix **17(R)-Resolvin D4** waste with other waste streams, especially incompatible materials like corrosives or oxidizers.[5][6]
- Waste Collection:
  - Collect all waste containing **17(R)-Resolvin D4**, including unused solutions, contaminated consumables (e.g., pipette tips), and rinsate from cleaning contaminated glassware, in the designated flammable liquid waste container.[4][7]
  - Crucially, do not dispose of this material down the drain or in regular trash.[1][5] This is to prevent environmental contamination and potential ignition in the sewage system.[1]
- Container Management:
  - Keep the hazardous waste container tightly closed except when adding waste to prevent the escape of flammable vapors.[4][5][6]
  - Ensure the container is in good condition, with no leaks or cracks.[6]
- Labeling:
  - Affix a hazardous waste label to the container immediately upon starting waste collection.[6]
  - The label must include:
    - The words "Hazardous Waste".[6]
    - The full chemical name: "Ethanol" and "**17(R)-Resolvin D4**". Avoid abbreviations.[6]
    - The primary hazard: "Flammable Liquid".
    - The date accumulation started.
    - Your name, laboratory, and contact information.
- Temporary Storage:

- Store the waste container in a designated satellite accumulation area within the laboratory.
- Place the container in a secondary containment bin to catch any potential leaks.[\[5\]](#)[\[6\]](#)
- Store in a well-ventilated area, away from sources of ignition.[\[4\]](#)
- Final Disposal:
  - Once the container is full or you are ready for disposal, arrange for a pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[4\]](#)
  - Follow all institutional procedures for requesting a waste pickup.

## Disposal Workflow Visualization

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **17(R)-Resolvin D4**.



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Caption: Workflow for the safe disposal of **17(R)-Resolvin D4** waste.

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Address: 3281 E Guasti Rd

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